

# Physical and chemical properties of 2,4-Dimethylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dimethylbenzaldehyde

Cat. No.: B100707

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## An In-depth Technical Guide to 2,4-Dimethylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethylbenzaldehyde**, a key aromatic aldehyde with applications in various fields of chemical synthesis and research. This document details its characteristics, spectral data, and potential synthetic and purification methodologies.

## Core Physical and Chemical Properties

**2,4-Dimethylbenzaldehyde** is a colorless to pale yellow liquid with a characteristic almond-like odor.<sup>[1][2]</sup> It is a combustible liquid and should be handled with appropriate safety precautions.<sup>[3][4]</sup> The compound is soluble in organic solvents such as ethanol, ether, and toluene, but insoluble in water.<sup>[1][5]</sup>

## Summary of Quantitative Data

| Property                | Value   | References |
|-------------------------|---|------------|
| Molecular Formula       | C <sub>9</sub> H <sub>10</sub> O                          | [6]        |
| Molecular Weight        | 134.18 g/mol  | [6]        |
| Melting Point           | -9 °C   | [1][6]     |
| Boiling Point           | 215-216 °C at 760 mmHg                                    | [5]        |
| 102.5-103 °C at 14 mmHg | [6]   |            |
| Density                 | 1.016 - 1.02 g/cm <sup>3</sup> at 20 °C                   | [5][7]     |
| Refractive Index        | 1.548 - 1.552 at 20 °C                                    | [1][6]     |
| Vapor Pressure          | 1 hPa at 20 °C  | [7]        |
| Flash Point             | 88 - 89 °C (closed cup)                                   | [3][7]     |
| Solubility              | Insoluble in water; soluble in organic solvents and oils. | [1][5]     |
| logP (o/w)              | 2.545 (estimated)   | [2]        |

## Spectral Data

Comprehensive spectral data is crucial for the identification and characterization of **2,4-Dimethylbenzaldehyde**.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum provides characteristic signals for the aldehyde proton, aromatic protons, and the two methyl groups.
- <sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum shows distinct peaks for the carbonyl carbon, aromatic carbons, and the methyl carbons.
- Infrared (IR) Spectroscopy: The IR spectrum displays a strong absorption band corresponding to the carbonyl (C=O) stretching vibration, which is characteristic of aldehydes.
- Mass Spectrometry (MS): Mass spectral analysis provides information about the molecular weight and fragmentation pattern of the molecule.

## Experimental Protocols

While specific, detailed, and peer-reviewed laboratory protocols for the synthesis of **2,4-Dimethylbenzaldehyde** are not readily available in the searched literature, several established synthetic methods for aromatic aldehydes can be adapted. Below are illustrative protocols based on common organic reactions.

### Protocol 1: Synthesis via Gattermann-Koch Reaction of m-Xylene (Illustrative)

The Gattermann-Koch reaction is a classic method for the formylation of aromatic compounds. This protocol is a general representation and would require optimization for **2,4-Dimethylbenzaldehyde**.

Materials:

- m-Xylene
- Carbon monoxide (CO) gas
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Copper(I) chloride ( $\text{CuCl}$ )
- Dry hydrochloric acid (HCl) gas
- Anhydrous, non-polar solvent (e.g., dichloromethane)
- Ice
- Dilute hydrochloric acid
- Sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Set up a flame-dried, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a reflux condenser connected to a gas outlet trap.
- Under an inert atmosphere, charge the flask with the anhydrous solvent and anhydrous aluminum chloride.
- Cool the mixture in an ice bath and add copper(I) chloride.
- Bubble a stream of dry hydrogen chloride gas through the stirred mixture, followed by a stream of carbon monoxide gas.
- Slowly add m-xylene to the reaction mixture while maintaining the temperature and the gas flow.
- After the addition is complete, continue stirring at a low temperature for several hours, monitoring the reaction by TLC.
- Upon completion, carefully quench the reaction by pouring the mixture onto crushed ice.
- Add dilute hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with water, then with a dilute sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can then be purified by vacuum distillation.

## Protocol 2: Oxidation of 2,4-Dimethylbenzyl Alcohol (Illustrative)

The oxidation of the corresponding benzyl alcohol is another viable synthetic route. Pyridinium chlorochromate (PCC) or a TEMPO-catalyzed oxidation are common methods.

Materials:

- 2,4-Dimethylbenzyl alcohol
- Pyridinium chlorochromate (PCC) or TEMPO/Sodium hypochlorite
- Anhydrous dichloromethane (for PCC) or a biphasic system (for TEMPO)
- Silica gel
- Anhydrous sodium sulfate

Procedure (using PCC):

- In a round-bottom flask, dissolve 2,4-dimethylbenzyl alcohol in anhydrous dichloromethane.
- Add PCC to the solution in one portion with stirring.
- Stir the mixture at room temperature and monitor the reaction by TLC.
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the filtrates and evaporate the solvent under reduced pressure to yield the crude **2,4-Dimethylbenzaldehyde**.
- Purify the product by column chromatography or vacuum distillation.

## Purification Protocol: Vacuum Distillation

For liquid aldehydes like **2,4-Dimethylbenzaldehyde**, vacuum distillation is an effective purification method.

Equipment:

- Distillation flask
- Fractionating column (optional, for higher purity)

- Condenser
- Receiving flask
- Vacuum pump and gauge
- Heating mantle and stirrer

Procedure:

- Place the crude **2,4-Dimethylbenzaldehyde** in the distillation flask with a magnetic stir bar.
- Assemble the distillation apparatus and ensure all joints are properly sealed.
- Slowly apply vacuum to the system, monitoring the pressure with the gauge.
- Once the desired pressure is reached (e.g., 14 mmHg), begin to gently heat the distillation flask.<sup>[6]</sup>
- Collect the fraction that distills at the expected boiling point (102.5-103 °C at 14 mmHg).<sup>[6]</sup>
- Discard any initial lower-boiling fractions and stop the distillation before higher-boiling impurities begin to distill.

## Biological and Pharmacological Context

### Potential Role in Cancer Diagnostics

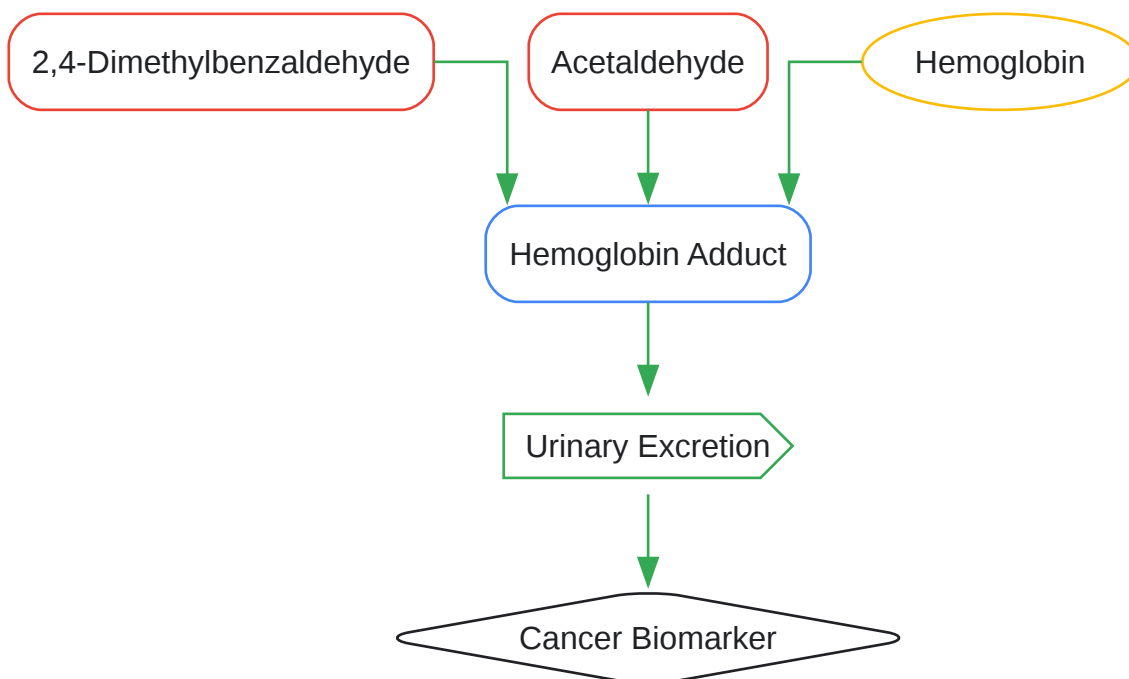
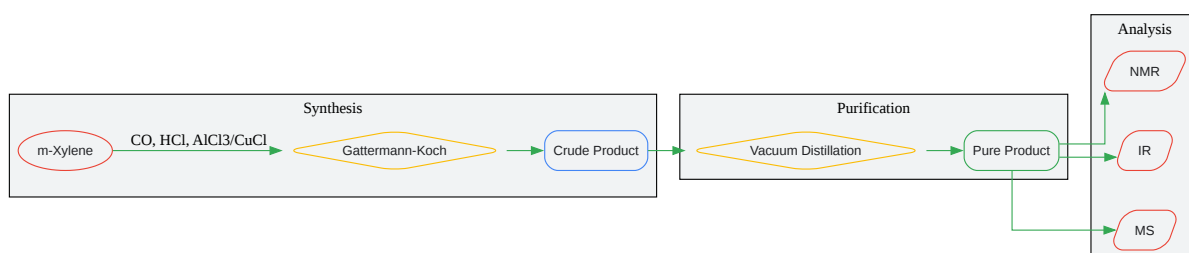
Some literature suggests that **2,4-Dimethylbenzaldehyde** is used in the diagnosis of cancer.<sup>[1]</sup> It is proposed to react with acetaldehyde to form a compound that binds to hemoglobin and is subsequently excreted in the urine, serving as a diagnostic marker.<sup>[1]</sup> This suggests a potential application in the development of novel diagnostic tools, although the precise mechanism and clinical validation require further investigation.

### Signaling Pathway Involvement

While there is no direct evidence in the searched literature for the involvement of **2,4-Dimethylbenzaldehyde** in specific signaling pathways, other benzaldehyde derivatives have been shown to possess anti-inflammatory effects by suppressing the MAPK signaling pathway.

The MAPK pathway is a critical regulator of many cellular processes, including inflammation, proliferation, and apoptosis. The potential for **2,4-Dimethylbenzaldehyde** to modulate this or other signaling pathways is an area that warrants further research.

## Visualizations



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)